

The Non-Planar Structure of 1,4-Dithiin: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,4-Dithiin
CAS No.: 290-79-9
Cat. No.: B15937504

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Abstract

1,4-Dithiin, a heterocyclic compound with the formula $C_4H_4S_2$, presents a fascinating case study in conformational analysis. Contrary to what might be expected from a six-membered unsaturated ring, **1,4-dithiin** adopts a non-planar boat-like conformation. This technical guide provides a comprehensive overview of the structural features of **1,4-dithiin**, delving into the electronic factors that govern its geometry. We will explore the experimental and theoretical methodologies employed to elucidate its structure, present key quantitative data, and provide detailed protocols for the cited experimental and computational techniques. This document is intended for researchers, scientists, and professionals in the field of drug development who require a deep understanding of the stereoelectronic properties of sulfur-containing heterocycles.

Introduction: The Puzzle of 1,4-Dithiin's Conformation

The structure of **1,4-dithiin** is a classic example of how electronic effects can dictate molecular geometry. A planar conformation of **1,4-dithiin** would contain a cyclic array of 8 π -electrons

(four from the two C=C double bonds and two from the lone pairs of each sulfur atom).

According to Hückel's rule, a planar, cyclic, conjugated system with $4n$ π -electrons (where n is an integer) is considered antiaromatic and is therefore destabilized. In the case of **1,4-dithiin** ($n=2$), the planar conformation is antiaromatic, leading to a strong energetic preference for a non-planar geometry that disrupts the cyclic conjugation and alleviates this electronic strain.[1]

Experimental evidence from X-ray diffraction and gas-phase electron diffraction, supported by numerous theoretical calculations, has unequivocally confirmed that **1,4-dithiin** exists in a boat-like conformation.[2] This non-planar structure is crucial for understanding its reactivity, electronic properties, and potential applications in medicinal chemistry and materials science.

The Non-Planar Boat Conformation

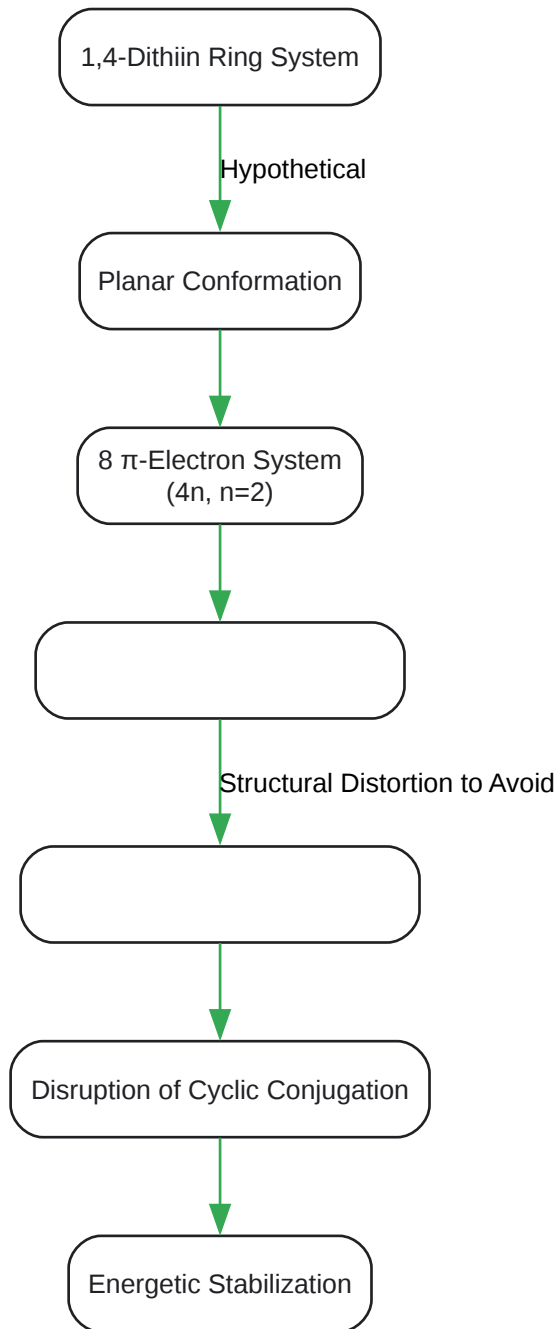
The most stable conformation of **1,4-dithiin** is a boat form. This can be visualized as a cyclohexane boat conformation where two opposing methylene groups are replaced by sulfur atoms. This puckering of the ring effectively breaks the π -orbital overlap between the sulfur lone pairs and the carbon p-orbitals, thus avoiding the destabilizing antiaromaticity of the planar state.[1]

Conformational Inversion

The boat conformation of **1,4-dithiin** is not rigid and can undergo a process of ring inversion, passing through a planar transition state. The energy barrier for this inversion has been a subject of computational studies, which provide insight into the molecule's flexibility.

The logical relationship between the electronic structure of **1,4-dithiin** and its preferred conformation is illustrated in the following diagram:

Logical Pathway to the Non-Planar Structure of 1,4-Dithiin

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Caption: Logical flow from electronic structure to the stable boat conformation.

Quantitative Structural Data

The precise geometry of **1,4-dithiin** has been determined by a combination of experimental techniques and theoretical calculations. The following tables summarize the key structural parameters.

Table 1: Experimental and Calculated Dihedral Angles for 1,4-Dithiin and Derivatives

Compound	Method	Dihedral Angle (°C=C-S-C)	Reference
1,4-Dithiin	X-ray Diffraction	34	
1,4-Dithiin	B3LYP/6-311++G**	35.46	[1]
Perfluoro-1,4-dithiin	B3LYP/6-31G	41.18	
Perchloro-1,4-dithiin	B3LYP/6-31G	42.63	
Perbromo-1,4-dithiin	B3LYP/6-31G*	40.72	

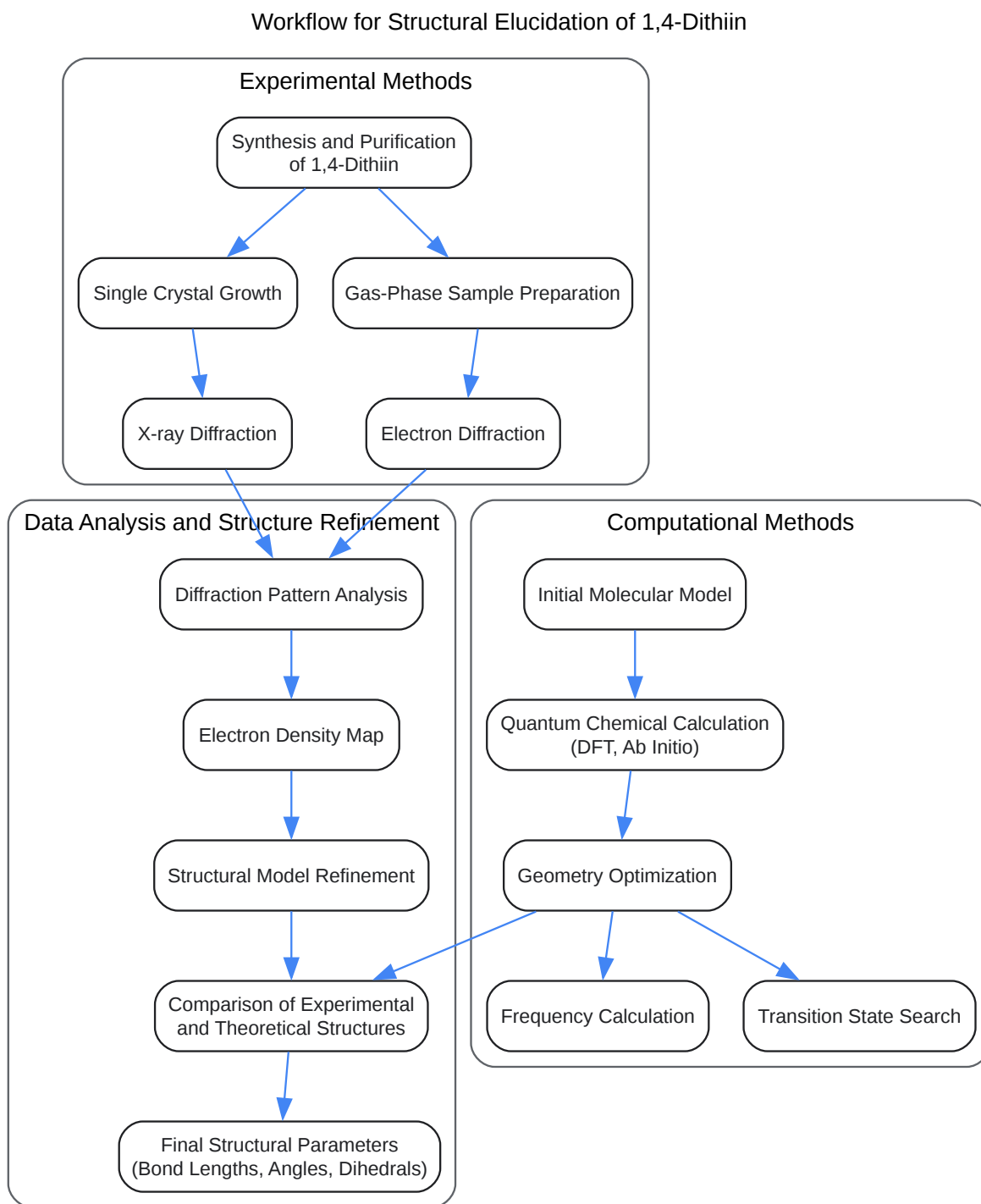
Table 2: Calculated Energy Barriers for Boat-to-Planar Inversion of Perhalo-1,4-dithiins

Compound	Method	Energy Barrier (kcal/mol)	Reference
Perfluoro-1,4-dithiin	B3LYP/6-31G	6.5	
Perchloro-1,4-dithiin	B3LYP/6-31G	6.0	
Perbromo-1,4-dithiin	B3LYP/6-31G*	3.9	

Experimental and Theoretical Methodologies

The determination of the non-planar structure of **1,4-dithiin** has been a synergistic effort between experimental and computational chemists.

The general workflow for the structural elucidation of **1,4-dithiin** is depicted below:



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Caption: A generalized workflow for determining the structure of **1,4-dithiin**.

Experimental Protocols

X-ray crystallography provides precise information about the arrangement of atoms in a crystalline solid.

- **Sample Preparation:** Single crystals of **1,4-dithiin** are grown, typically by slow evaporation of a suitable solvent or by sublimation.
- **Data Collection:** A single crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded on a detector as the crystal is rotated.
- **Structure Solution and Refinement:** The diffraction data is used to calculate an electron density map of the unit cell. An initial model of the molecule is fitted to the electron density and then refined using least-squares methods to obtain the final atomic coordinates, bond lengths, bond angles, and dihedral angles.

GED is a powerful technique for determining the structure of molecules in the gas phase, free from intermolecular interactions present in the crystalline state.

- **Sample Introduction:** A gaseous beam of **1,4-dithiin** molecules is introduced into a high-vacuum chamber.
- **Electron Beam Interaction:** The molecular beam is crossed by a high-energy electron beam (typically 40-60 keV).
- **Data Analysis:** The scattered electrons form a diffraction pattern that is recorded on a photographic plate or a CCD detector. The radial distribution of the scattered electrons is related to the interatomic distances in the molecule. A theoretical model of the molecular geometry is refined to fit the experimental scattering data, yielding information about bond lengths, bond angles, and conformational populations.

Computational Protocols

Theoretical calculations, particularly Density Functional Theory (DFT), have been instrumental in understanding the conformational landscape of **1,4-dithiin**.

- **Software:** A common software package for these calculations is Gaussian.

- Methodology:
 - Model Building: An initial 3D structure of **1,4-dithiin** is built using a molecular modeling program.
 - Geometry Optimization: The geometry of the molecule is optimized to find a local minimum on the potential energy surface. A widely used method is the B3LYP functional with a basis set such as 6-31G* or 6-311++G**. The optimization is typically performed in redundant internal coordinates using the Berny algorithm.
 - Frequency Calculation: A frequency calculation is performed on the optimized geometry to confirm that it is a true minimum (no imaginary frequencies) and to obtain thermodynamic data.
 - Transition State Search: To study the boat-to-boat interconversion, a transition state search is performed to locate the planar saddle point on the potential energy surface. This can be done using methods like the synchronous transit-guided quasi-Newton (STQN) method.
 - Energy Profile: The energy difference between the boat conformation (minimum) and the planar conformation (transition state) gives the energy barrier for ring inversion.

Conclusion

The non-planar, boat-like structure of **1,4-dithiin** is a direct consequence of its electronic nature, specifically the avoidance of antiaromaticity in the hypothetical planar 8π -electron system. This has been consistently demonstrated by a combination of X-ray and electron diffraction experiments and corroborated by a wide range of quantum chemical calculations. The quantitative data on its dihedral angles and the energy barrier to planarization provide a detailed picture of its conformational preferences and flexibility. A thorough understanding of this fundamental structural aspect is essential for predicting the reactivity and designing novel applications for **1,4-dithiin** and its derivatives in various scientific disciplines.

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